

# Analytical Techniques for the Quantification of 1-Propanesulfonic Acid

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## Compound of Interest

Compound Name: 1-Propanesulfonic acid

Cat. No.: B7797893

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

**1-Propanesulfonic acid** is a chemical intermediate and a counter-ion used in the pharmaceutical industry. Its accurate quantification is crucial for process control, quality assurance of drug substances, and stability studies. This document provides detailed application notes and experimental protocols for the quantitative analysis of **1-propanesulfonic acid** using various analytical techniques, including High-Performance Liquid Chromatography (HPLC), Ion Chromatography (IC), and Capillary Electrophoresis (CE).

## Analytical Techniques Overview

A variety of analytical techniques can be employed for the quantification of **1-propanesulfonic acid**. The choice of method often depends on the sample matrix, required sensitivity, and the available instrumentation.

- High-Performance Liquid Chromatography (HPLC) with UV or conductivity detection is a versatile and widely used technique. Ion-pair reversed-phase chromatography is particularly suitable for retaining and separating this highly polar analyte.
- Ion Chromatography (IC) with suppressed conductivity detection offers high selectivity and sensitivity for the analysis of ionic species like **1-propanesulfonic acid**.

- Capillary Electrophoresis (CE) is a high-efficiency separation technique well-suited for the analysis of charged molecules. It offers rapid analysis times and minimal sample consumption.

## Quantitative Data Summary

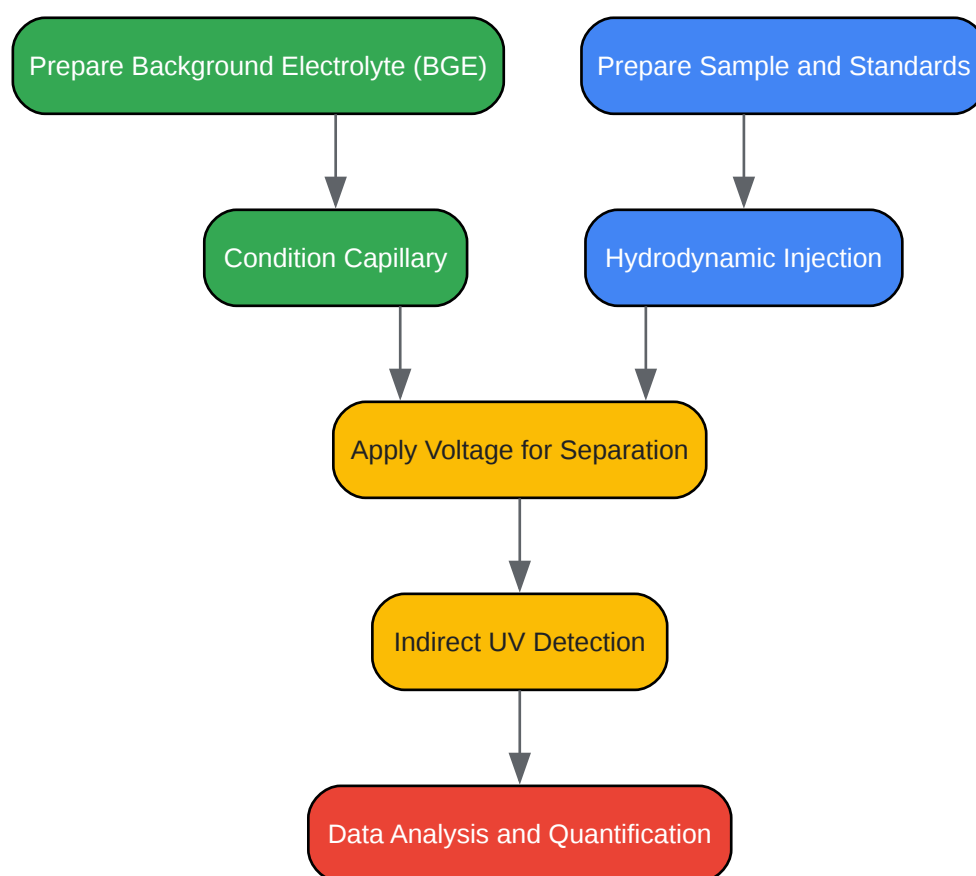
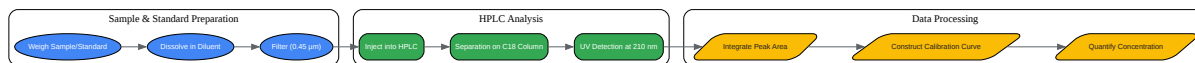
The following table summarizes the quantitative performance data for the analytical methods described in this document.

Analytical Technique	Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Linearity Range	Correlation Coefficient ( $r^2$ )
Ion-Pair HPLC	UV Detection	~ 0.5 µg/mL	~ 1.5 µg/mL	1.5 - 100 µg/mL	> 0.999
Ion Chromatography	Suppressed Conductivity	8.6 ng/mL	28.7 ng/mL	0.05 - 10 mg/L	> 0.999
Capillary Electrophoresis	Indirect UV Detection	~ 1 µg/mL	~ 3 µg/mL	3 - 200 µg/mL	> 0.998

## Experimental Protocols

### Quantification of 1-Propanesulfonic Acid by Ion-Pair HPLC with UV Detection

This protocol describes a robust method for the quantification of **1-propanesulfonic acid** using ion-pair reversed-phase HPLC with UV detection. This method is suitable for the analysis of **1-propanesulfonic acid** in bulk drug substances and pharmaceutical formulations.



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